

Application Notes and Protocols for Rondonin Peptide Synthesis and Purification

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Compound of Interest

Compound Name: *Rondonin*

Cat. No.: *B1575961*

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Introduction

Rondonin is an octapeptide with the primary sequence Ile-Ile-Ile-Gln-Tyr-Glu-Gly-His-Lys-His (IIIQYEGHKH) and a molecular mass of 1236.776 Da.^{[1][2]} Originally identified in the plasma of the spider *Acanthoscurria rondoniae*, it has demonstrated significant antifungal and antiviral activities.^{[1][3][4]} Notably, **Rondonin** is reported to exert its antifungal effect by interacting with fungal nucleic acids without disrupting the cell membrane, suggesting an intracellular mechanism of action.^{[1][4][5]} Its efficacy is pH-dependent, with optimal activity at a pH of 4-5.^{[1][4]} These properties make **Rondonin** a compelling candidate for further investigation in the development of novel antimicrobial therapeutics.

These application notes provide detailed protocols for the chemical synthesis and purification of the **Rondonin** peptide, leveraging established solid-phase peptide synthesis (SPPS) and reversed-phase high-performance liquid chromatography (RP-HPLC) techniques.

Data Presentation

Table 1: Rondonin Peptide Properties

Property	Value	Reference
Primary Sequence	IIIQYEGHKH	[1][2]
Molecular Mass	1236.776 Da	[2]
Purity (Synthetic)	98%	[1]

Table 2: Representative Yields for Manual Solid-Phase Peptide Synthesis

Synthesis Method	Crude Yield (%)	Purity (%)	Specific Yield (%)
Manual Synthesis	64	>95	78

Note: Data adapted from a study on manual synthesis of other peptides and represents typical yields achievable with optimized protocols. Actual yields for **Rondonin** may vary depending on the specific synthesis conditions and scale.[6]

Experimental Protocols

Protocol 1: Rondonin Synthesis via Fmoc Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines the manual synthesis of **Rondonin** using the widely adopted Fmoc/tBu strategy.

Materials:

- Rink Amide resin
- Fmoc-protected amino acids (Fmoc-His(Trt)-OH, Fmoc-Lys(Boc)-OH, Fmoc-Gly-OH, Fmoc-Glu(OtBu)-OH, Fmoc-Tyr(tBu)-OH, Fmoc-Gln(Trt)-OH, Fmoc-Ile-OH)
- Coupling Reagents: HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate), HATU (O-(7-Azabenzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate)

- Base: DIPEA (N,N-Diisopropylethylamine)
- Solvents: DMF (N,N-Dimethylformamide, peptide synthesis grade), DCM (Dichloromethane)
- Fmoc Deprotection Solution: 20% (v/v) piperidine in DMF
- Cleavage Cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% H₂O
- Cold diethyl ether

Procedure:

- Resin Preparation:
 - Swell the Rink Amide resin in DMF for 30-60 minutes in a reaction vessel.
- Fmoc Deprotection:
 - Treat the resin with 20% piperidine in DMF for 5 minutes.
 - Drain the solution and repeat the treatment for an additional 15 minutes.
 - Wash the resin thoroughly with DMF (5 times) and DCM (3 times).
- Amino Acid Coupling (Iterative Cycle):
 - In a separate vessel, pre-activate the Fmoc-amino acid (3-5 equivalents relative to resin loading) with a coupling reagent (e.g., HBTU, 0.95 equivalents to the amino acid) and DIPEA (2 equivalents to the amino acid) in DMF for 1-5 minutes.
 - Add the activated amino acid solution to the deprotected peptide-resin.
 - Agitate the reaction mixture for 1-2 hours at room temperature.
 - Monitor the coupling reaction for completion using a qualitative test (e.g., Kaiser test).
 - Wash the resin thoroughly with DMF (5 times) and DCM (3 times) to remove excess reagents.

- Repeat steps 2 and 3 for each amino acid in the **Rondonin** sequence, starting from the C-terminus (His).
- Final Cleavage and Deprotection:
 - After the final amino acid has been coupled and the N-terminal Fmoc group removed, wash the peptidyl-resin with DCM and dry it under vacuum.
 - Add the cleavage cocktail to the dried resin.
 - Gently agitate the mixture for 2-3 hours at room temperature.
 - Filter the resin and collect the filtrate containing the cleaved peptide.
- Peptide Precipitation and Isolation:
 - Precipitate the peptide by adding the filtrate to a 10-fold volume of cold diethyl ether.
 - Centrifuge the mixture to pellet the peptide.
 - Decant the ether and wash the peptide pellet with cold diethyl ether twice more.
 - Dry the crude peptide pellet under vacuum.

Protocol 2: Rondonin Purification by Reversed-Phase HPLC (RP-HPLC)

This protocol provides a general method for the purification of the crude **Rondonin** peptide.

Materials:

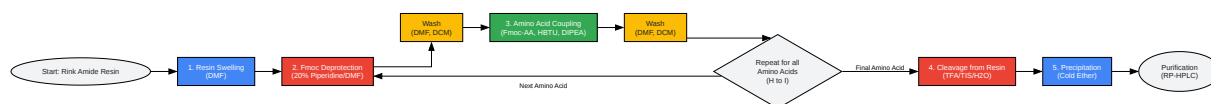
- Crude **Rondonin** peptide
- Mobile Phase A: 0.1% TFA in HPLC-grade water
- Mobile Phase B: 0.1% TFA in acetonitrile (ACN)
- RP-HPLC system with a preparative C18 column

- Lyophilizer

Procedure:

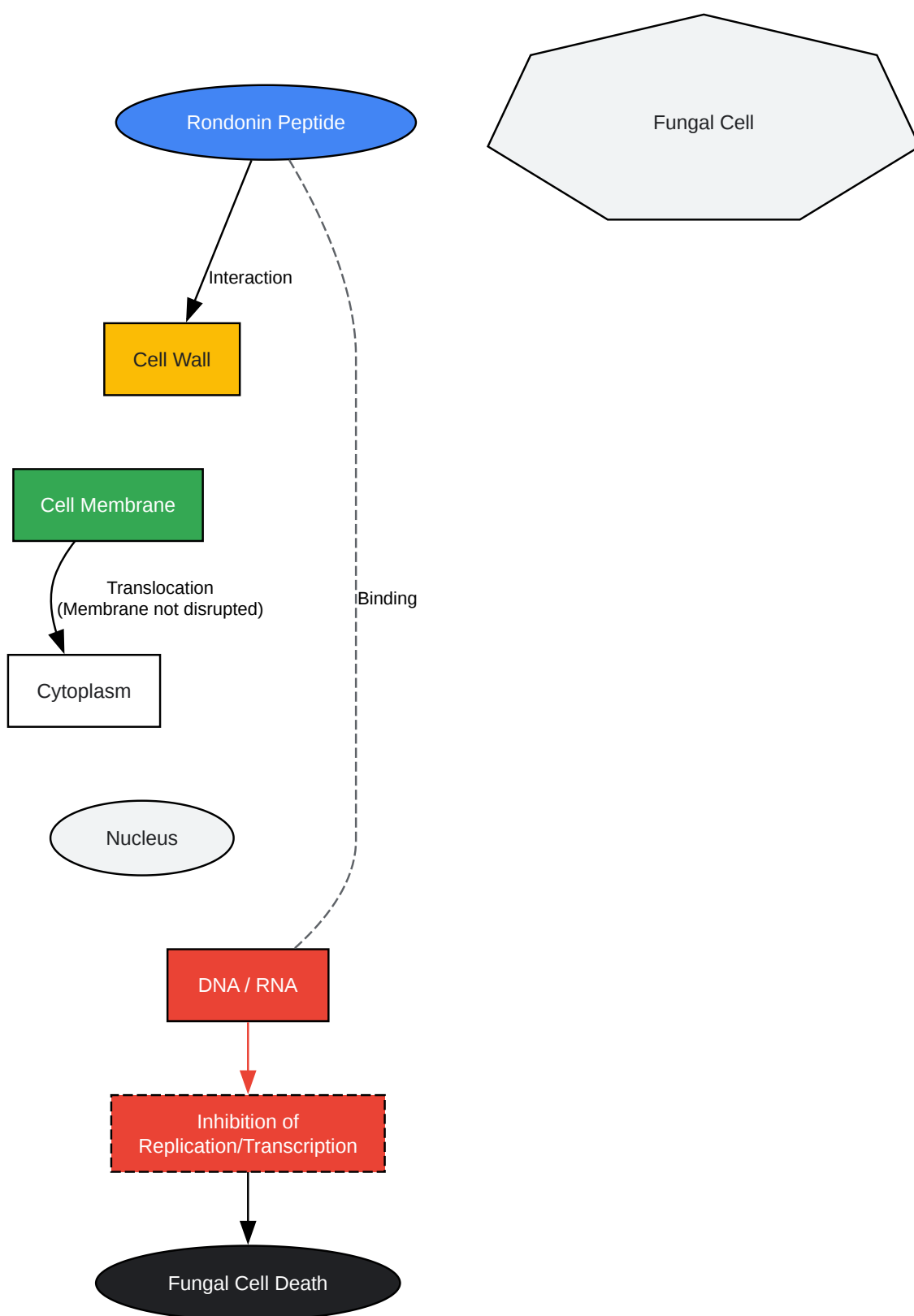
- Sample Preparation:
 - Dissolve the crude **Rondonin** peptide in a minimal amount of Mobile Phase A.
- Method Development (Analytical Scale - Optional but Recommended):
 - Inject a small amount of the dissolved crude peptide onto an analytical C18 column.
 - Run a linear gradient of Mobile Phase B (e.g., 5-95% over 40 minutes) to determine the retention time of the **Rondonin** peptide.
- Preparative Purification:
 - Equilibrate the preparative C18 column with the initial mobile phase conditions determined from the analytical run.
 - Load the dissolved crude peptide onto the column.
 - Elute the peptide using a gradient of Mobile Phase B. The gradient should be optimized to ensure good separation of the target peptide from impurities.
 - Monitor the elution profile at 210-220 nm.
 - Collect fractions corresponding to the **Rondonin** peak.
- Purity Analysis and Lyophilization:
 - Analyze the purity of the collected fractions using analytical RP-HPLC.
 - Pool the fractions with the desired purity (>98%).
 - Freeze the pooled fractions and lyophilize to obtain the purified **Rondonin** peptide as a white powder.

Visualizations



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Caption: General workflow for the Solid-Phase Peptide Synthesis (SPPS) of **Rondonin**.



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Caption: Proposed mechanism of action for the **Rondonin** peptide in fungal cells.

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